

In-Depth Technical Guide: Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane

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Compound of Interest

Compound Name: Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane

Cat. No.: B129845

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane**, a versatile organosilane compound. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development and related fields who utilize this chemical for surface modification, bioconjugation, and materials science applications.

Chemical Identity and Synonyms

Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane is a bifunctional molecule containing a reactive epoxy (oxirane) group and hydrolyzable ethoxysilyl groups. This dual functionality allows it to act as a coupling agent, bridging organic and inorganic materials.

Systematic Name: diethoxy-methyl-[3-(oxiran-2-ylmethoxy)propyl]silane[1]

CAS Number: 2897-60-1[1][2][3][4]

A comprehensive list of its common synonyms and identifiers is provided below:

- (3-(2,3-Epoxypropoxy)propyl)diethoxymethylsilane
- (3-Glycidoxypropyl)methyldiethoxysilane[2]

- (3-Glycidyloxypropyl)methyldiethoxysilane[2]
- (gamma-Glycidoxypropyl)methyldiethoxysilane[1][3]
- 2-[[3-(Diethoxymethylsilyl)propoxy]methyl]-oxirane[4]
- 3-(Methyldiethoxysilyl)propyl glycidyl ether[1][3][5]
- Diethoxy(3-(glycidyloxy)propyl)methyl silane[1][3]
- diethoxy-3-glycidoxypropylmethylsilane[1]
- diethoxy[3-(glycidyloxy)propyl]methylsilane[6]
- Diethoxymethyl[3-(oxiranylmethoxy)propyl]-silane[4]
- EINECS 220-780-8[1][3]
- NSC 252159[1][3]
- Silane, (3-(2,3-epoxypropoxy)propyl)diethoxymethyl-[1][3]
- Silane, diethoxymethyl(3-(oxiranylmethoxy)propyl)-[1]
- γ-Glycidoxypropylmethyldiethoxysilane[6]

Physicochemical Data

The following table summarizes key quantitative data for **Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane**.

Property	Value	Source(s)
Molecular Formula	C11H24O4Si	[1][4][5]
Molecular Weight	248.39 g/mol	[1][2][4]
Appearance	Colorless liquid	[5]
Boiling Point	122-126 °C (at 5 mmHg)	[2]
284.7±20.0 °C (at 760 mmHg)	[6]	
Density	0.978 g/cm ³	[2]
1.0±0.1 g/cm ³	[6]	
Refractive Index	1.431	[2]
1.440	[6]	
Flash Point	>110 °C	[2]
100.2±22.2 °C	[6]	
Purity	≥97%	[6][7]

Experimental Protocol: Surface Modification of Glass Substrates

This protocol provides a detailed methodology for the functionalization of glass surfaces using **Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane**. This process creates a surface with reactive epoxy groups that can be used for the subsequent covalent immobilization of biomolecules.

Materials:

- Glass slides or coverslips
- **Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane**
- Acetone

- Ethanol
- Deionized water
- Nitrogen gas stream
- Oven

Procedure:

- Surface Cleaning and Activation:
 - Thoroughly clean the glass substrates by sonicating them in a solution of detergent and deionized water for 15-20 minutes.
 - Rinse the substrates extensively with deionized water to remove all traces of detergent.
 - Sonicate the substrates in acetone for 10 minutes, followed by sonication in ethanol for 10 minutes to remove organic residues.
 - Rinse again with deionized water and dry the substrates under a stream of nitrogen gas.
 - To activate the surface by generating hydroxyl groups, treat the clean, dry substrates with oxygen plasma for 3-5 minutes. Alternatively, immerse the substrates in a piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) for 30 minutes. Caution: Piranha solution is extremely corrosive and reactive. Handle with extreme care in a fume hood with appropriate personal protective equipment.
 - After piranha treatment, rinse the substrates copiously with deionized water and dry them in an oven at 110°C for at least 30 minutes.
- Silanization:
 - Prepare a 2% (v/v) solution of **Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane** in anhydrous toluene or acetone. The use of an anhydrous solvent is crucial to prevent premature hydrolysis and self-condensation of the silane in solution.

- Immerse the activated and dried glass substrates in the silane solution for 1-2 hours at room temperature with gentle agitation. This step should be performed in a moisture-free environment (e.g., under a nitrogen or argon atmosphere).
- After the immersion, remove the substrates from the silane solution and rinse them thoroughly with the anhydrous solvent (toluene or acetone) to remove any unbound silane.
- Curing:
 - Cure the silanized substrates by baking them in an oven at 110-120°C for 1 hour. This step promotes the formation of stable covalent bonds between the silane and the glass surface, as well as cross-linking between adjacent silane molecules.
- Post-Curing Rinse and Storage:
 - After curing, allow the substrates to cool to room temperature.
 - Rinse the functionalized substrates with acetone and then ethanol to remove any remaining unbound silane.
 - Dry the substrates under a stream of nitrogen.
 - The epoxy-functionalized substrates are now ready for subsequent applications, such as the immobilization of proteins or other biomolecules. Store the functionalized substrates in a desiccator to protect them from moisture.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the surface functionalization process and subsequent biomolecule immobilization.

Caption: Workflow for surface functionalization and biomolecule immobilization.

This diagram outlines the key stages, from preparing the initial substrate to achieving a biofunctionalized surface ready for various research and development applications. The process leverages the dual reactivity of the silane to first anchor to the substrate and then present a reactive epoxy group for further chemical modification.

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